

Technical Support Center: Synthesis of (6-Nitroquinolin-2-yl)methanol

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Compound of Interest

Compound Name: (6-Nitroquinolin-2-yl)methanol

Cat. No.: B1610250

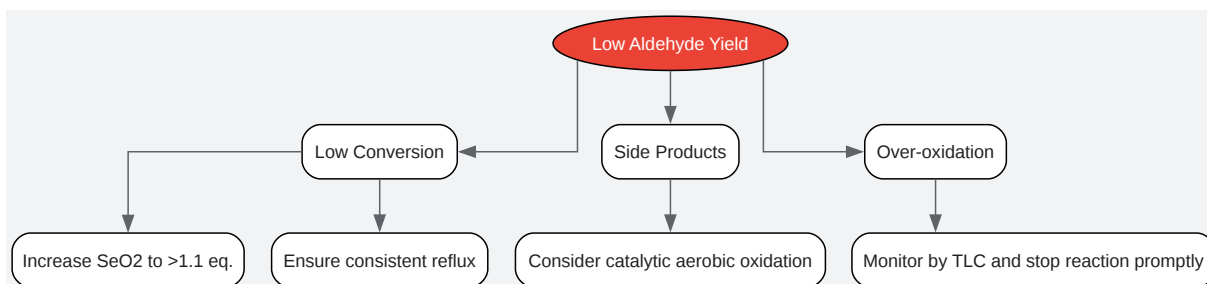
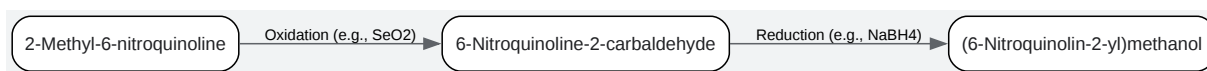
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A Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the technical support center for the synthesis of **(6-nitroquinolin-2-yl)methanol**. This guide is designed to provide in-depth troubleshooting advice and frequently asked questions to assist you in overcoming common challenges encountered during the synthesis of this important chemical intermediate. As Senior Application Scientists, we have compiled this resource based on established literature and practical laboratory experience to ensure scientific integrity and experimental success.

Synthetic Pathway Overview

The most common and reliable synthetic route to **(6-nitroquinolin-2-yl)methanol** is a two-step process starting from 2-methyl-6-nitroquinoline. The first step is the selective oxidation of the methyl group to an aldehyde, followed by the reduction of the aldehyde to the desired primary alcohol.



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